

Application of Ethane-d5-thiol in environmental sample analysis

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Compound of Interest

Compound Name: Ethane-d5-thiol

CAS No.: 61260-03-5

Cat. No.: B1422649

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Application Note: Quantitative Analysis of Ethanethiol in Environmental Matrices using **Ethane-d5-thiol** via HS-SPME-GC-MS

Part 1: Executive Summary

This application note details a robust protocol for the quantification of Ethanethiol (Ethyl Mercaptan) in environmental water and air samples. Ethanethiol is a potent odorant and toxic volatile organic sulfur compound (VOSC) often associated with anaerobic decay, wastewater treatment, and industrial emissions.

Accurate quantification of ethanethiol is historically difficult due to its high volatility, reactivity (rapid oxidation to diethyl disulfide), and tendency to adsorb onto analytical surfaces. This guide overcomes these limitations by utilizing **Ethane-d5-thiol** (

) as a stable isotope internal standard.

Key Advantages of this Protocol:

- **Matrix Independence:** The deuterated analog compensates for variations in extraction efficiency (e.g., salinity in wastewater) and ionization suppression.
- **Chemical Stability:** Unlike S-deuterated thiols (CH3CH2SCH2CH3), the C-deuterated ethyl group (CH3CH2CD2CH3) is non-exchangeable in aqueous media, ensuring the isotopic label remains intact during sample preparation.
- **High Sensitivity:** Utilization of Headspace Solid-Phase Microextraction (HS-SPME) coupled with GC-MS in Selected Ion Monitoring (SIM) mode.

Part 2: Chemical Profile & Properties

The suitability of **Ethane-d5-thiol** as an internal standard relies on its physicochemical similarity to the analyte while maintaining a distinct mass spectral signature.

Table 1: Comparative Properties

Property	Analyte: Ethanethiol (d0)	Internal Standard: Ethane-d5-thiol (d5)
CAS Number	75-08-1	61260-03-5
Formula		
Molecular Weight	62.13 g/mol	67.17 g/mol
Boiling Point	35.0 °C	~34.5 °C
Primary Quant Ion (SIM)	m/z 62 (<chem>CH3CH2SCH2CH3</chem>) or 29 (<chem>CH3CH2SCH2CH3</chem>)	m/z 67 (<chem>CH3CH2CD2CH3</chem>) or 34 (<chem>CH3CH2CD2CH3</chem>)
Odor Threshold	~0.4 ppb (Skunky/Garlic)	N/A (Assumed similar)
Solubility (Water)	~6.8 g/L	Similar

“

*Critical Note on Isotopic Labeling: This protocol specifically requires **Ethane-d5-thiol** (deuterium on the carbon backbone). Do not use Ethanethiol-d1 (*

). The thiol proton (-SH) is acidic (

) and will rapidly exchange with protons in water (

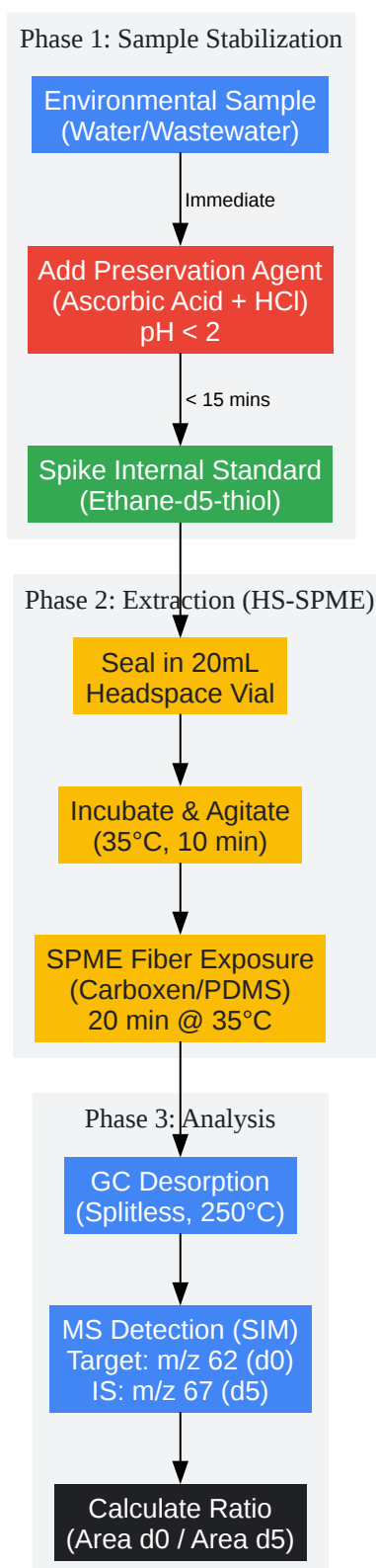
), causing the label to be lost before analysis. The C-D bonds in **Ethane-d5-thiol** are stable in aqueous environments.

Part 3: Scientific Rationale & Workflow Visualization

The core mechanism of this method is Isotope Dilution Mass Spectrometry (IDMS). By spiking the sample with a known concentration of **Ethane-d5-thiol** immediately after collection, the internal standard experiences the exact same environmental stressors as the analyte.

- Adsorption Compensation: If 20% of the ethanethiol adheres to the glass vial walls, 20% of the **Ethane-d5-thiol** will also adhere. The ratio remains constant.
- Oxidation Compensation: If dissolved oxygen converts a fraction of the thiol to disulfide, the d5-analog undergoes the same reaction at the same rate.

Experimental Workflow Diagram



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Caption: Workflow for the stabilization, extraction, and quantification of Ethanethiol using **Ethane-d5-thiol** IDMS.

Part 4: Detailed Experimental Protocols

Reagents and Standards

- Analyte: Ethanethiol ($\geq 99\%$).
- Internal Standard: **Ethane-d5-thiol** (≥ 98 atom % D).
- Matrix Modifier: Sodium Chloride (NaCl), baked at 400°C to remove organics.
- Preservative: L-Ascorbic acid (antioxidant) and 6M HCl.

Sample Collection & Preservation (Critical Step)

VOSCs are notoriously unstable. Samples must be stabilized in the field.

- Collect water samples in 40 mL amber VOA vials with PTFE-lined septa.
- Immediately add 25 mg of Ascorbic Acid (to quench residual chlorine and prevent oxidation).
- Adjust pH to < 2 using 6M HCl (2-3 drops) to suppress microbial activity and stabilize the thiol moiety.
- Fill without headspace (to prevent volatilization during transport) and store at 4°C .

Sample Preparation for HS-SPME

- Transfer 10 mL of the sample into a 20 mL headspace vial containing 3 g of NaCl (salting out effect increases extraction efficiency).
- Spiking: Inject 5 μL of the **Ethane-d5-thiol** working solution (e.g., 10 mg/L in methanol) through the septum.
 - Target IS Concentration: 5 $\mu\text{g/L}$ in the final sample.
- Immediately cap with a magnetic screw cap (PTFE/Silicone septum).

Instrumental Parameters (GC-MS)

System: Agilent 7890/5977 or equivalent Single Quadrupole MS.

SPME Conditions:

- Fiber: 75 μ m Carboxen/PDMS (Best for small volatiles like C2 thiols).
- Incubation: 35°C for 10 min with agitation (250 rpm).
- Extraction: 20 min headspace exposure at 35°C.
- Desorption: 3 min at 250°C (Splitless mode).

GC Parameters:

- Column: DB-624 or VF-624ms (30 m $\times$ 0.25 mm $\times$ 1.4 μ m). Thick film is required to retain volatile sulfur.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:
 - 35°C (hold 5 min) – Crucial for focusing the ethanethiol peak.
 - Ramp 10°C/min to 150°C.
 - Ramp 25°C/min to 240°C (hold 2 min).

MS Parameters (SIM Mode):

- Source Temp: 230°C.
- Quad Temp: 150°C.
- Dwell Time: 50 ms per ion.

Table 2: SIM Acquisition Table

Compound	Type	Retention Time (approx)	Quant Ion (m/z)	Qualifier Ions (m/z)
Ethanethiol	Target	3.5 min	62	29, 27
Ethane-d5-thiol	Internal Std	3.5 min	67	34, 30

Part 5: Data Analysis & Quality Control

Quantification Calculation

Calculate the concentration of Ethanethiol (

) using the Response Factor (

) derived from the calibration curve.

Where:

- = Peak area of m/z 62.
- = Peak area of m/z 67.
- = Fixed concentration of **Ethane-d5-thiol** spiked (e.g., 5 µg/L).

Troubleshooting & QA/QC

- **Peak Tailing:** Thiols are reactive. If peaks tail significantly, the liner or column is active. Replace the inlet liner with a deactivated, ultra-inert liner.
- **Carryover:** The Carboxen fiber can retain sulfur. Run a blank fiber desorption between high-concentration samples.
- **Interference:** If m/z 62 shows interference from hydrocarbons, switch to m/z 29, though this is less specific. The mass shift of the d5-standard (m/z 67) is generally very clean in environmental matrices.

Part 6: References

- U.S. Environmental Protection Agency (EPA). (2018). Method 8260D: Volatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS). SW-846.[1] [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 53769138, **Ethane-d5-thiol**. [\[Link\]](#)
- Ochiai, N., et al. (2001). "Method for the determination of trace volatile sulfur compounds in breath by gas chromatography-mass spectrometry." Journal of Chromatography B. (Contextual grounding for VOSC analysis via GC-MS). [\[Link\]](#)

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Sources

- 1. [epa.gov](https://www.epa.gov) [\[epa.gov\]](#)
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